

Technical Guide: Physical Properties & Characterization of Didodecylbenzenesulphonic Acid

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Didodecylbenzenesulphonic acid*

CAS No.: 28679-14-3

Cat. No.: B12798091

[Get Quote](#)

Introduction: Chemical Identity & Structural Significance[1]

Didodecylbenzenesulphonic acid (Di-DDBSA) represents a specialized class of anionic surfactants, distinct from its widely used mono-substituted counterpart, Dodecylbenzenesulphonic acid (LABSA/DDBSA). Structurally, Di-DDBSA features a benzene ring substituted with two dodecyl (

) alkyl chains and a single sulfonic acid head group.

This "dialkyl" configuration fundamentally alters its physicochemical profile, shifting it from a high-foaming water-soluble detergent (like LABSA) to a highly lipophilic surfactant. This makes it critical for applications requiring solubility in non-polar matrices, such as Enhanced Oil Recovery (EOR), lubricant additives, and water-in-oil (W/O) emulsification.

Structural Comparison

Feature	Mono-DDBSA (Standard)	Di-DDBSA (Target)	Impact on Properties
Molecular Weight	~326.5 g/mol	~494.8 g/mol	Higher viscosity; lower volatility.
Alkyl Chains	1 x	2 x	Drastically increased hydrophobicity.
HLB Value	~11–12 (Hydrophilic)	~4–7 (Lipophilic)	Shifts from O/W to W/O emulsifier.[1]
Solubility	Water-soluble	Oil-soluble	Ideal for hydrocarbon-rich environments.

Thermodynamic & Rheological Profile

The physical properties of Di-DDBSA are governed by the steric bulk of the two alkyl chains, which disrupt close packing (lowering crystallinity) while increasing van der Waals interactions (increasing viscosity).

Key Physical Data Summary

Property	Typical Value / Range	Method / Note
Physical State	Viscous Liquid	@ 25°C
Color	Amber to Dark Brown	Gardner Color Scale
Density	0.95 – 1.02 g/mL	Slightly lower than mono-DDBSA due to higher aliphatic content.
Viscosity	500 – 1500 cP	@ 25°C; Highly dependent on residual oil content.
Flash Point	> 150°C (Closed Cup)	High thermal stability due to MW.
Acid Value	90 – 110 mg KOH/g	Lower than mono-DDBSA (~180) due to higher equivalent weight.
Decomposition	> 200°C	Sulfonate group cleavage.

Solubility & Interfacial Tension

Unlike mono-DDBSA, which forms micelles in water, Di-DDBSA tends to form inverse micelles in organic solvents or lamellar liquid crystalline phases in aqueous mixtures.

- Critical Micelle Concentration (CMC): Extremely low in aqueous systems (M) due to the double-tail "Gemini-like" hydrophobicity.
- Interfacial Tension (IFT): Highly effective at reducing IFT between crude oil and water, often achieving ultra-low values (to mN/m) when neutralized, making it a prime candidate for tertiary oil recovery.

Experimental Characterization Protocols

To ensure data integrity in drug development or industrial formulation, the following self-validating protocols should be used.

Protocol A: Determination of Acid Value (Potentiometric)

Objective: Quantify the active sulfonic acid content to calculate precise neutralization equivalents.

- Preparation: Dissolve 1.0 g of Di-DDBSA sample in 50 mL of neutral ethanol/toluene (1:1 v/v) mixture.
- System Check: Calibrate pH electrode with buffers 4.0 and 7.0.
- Titration: Titrate with 0.1N Alcoholic KOH standard solution.
- Endpoint: Determine the inflection point potentiometrically (approx. pH 10-11 for sulfonates).
- Calculation:

Validation: Run a blank solvent titration. Result must be < 0.1 mL.

Protocol B: Active Matter via Two-Phase Titration (Epton Method Modified)

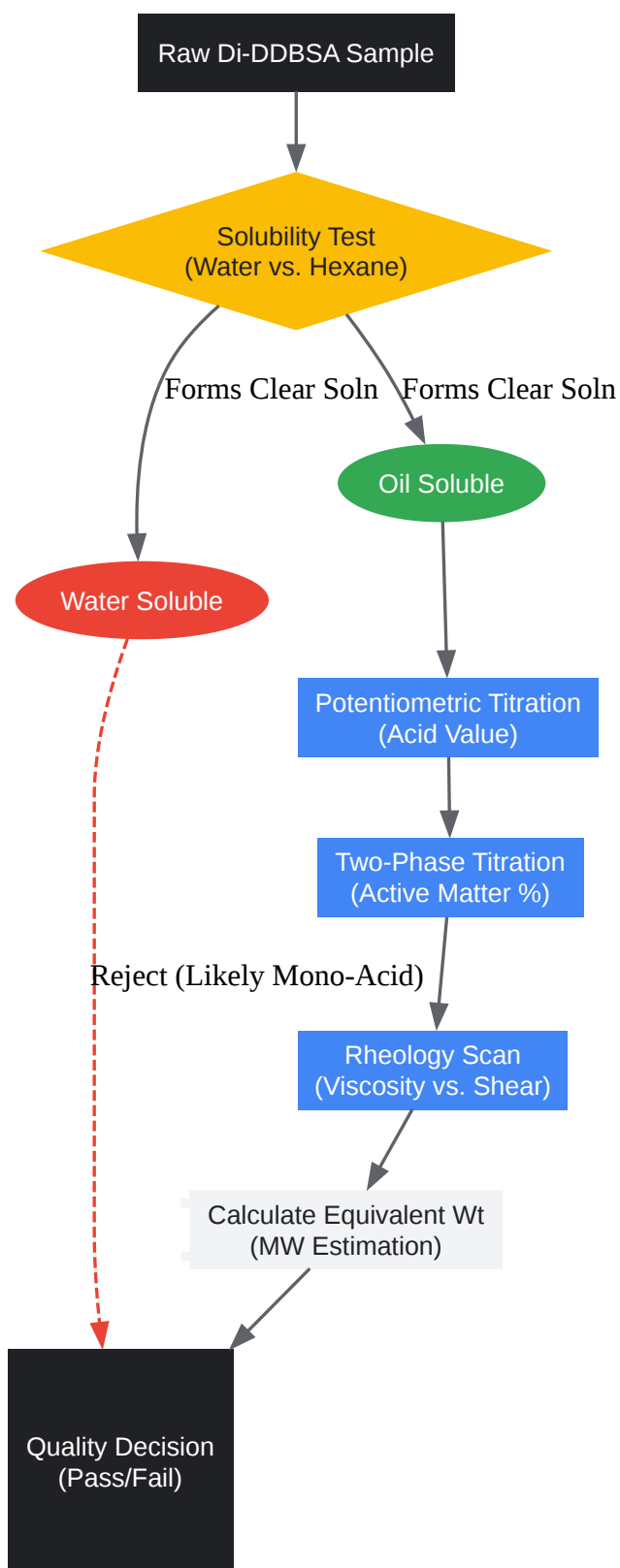
Objective: Distinguish anionic active matter from inorganic salts or non-ionic impurities.

- Reagents: Cationic titrant (Hyamine 1622), Anionic indicator (Mixed Acid Indicator: Dimidium Bromide + Disulphine Blue).
- Process:
 - Add 10 mL water, 15 mL Chloroform, and indicator to the titration vessel.
 - Add aliquot of Di-DDBSA solution.
 - Titrate with Hyamine 1622 with vigorous shaking.

- Endpoint: The chloroform layer changes from Pink (Anionic complex) to Blue/Grey (Cationic complex excess).
- Causality: The anionic surfactant pairs with the cationic dye (pink) and is extracted into the organic phase. At the endpoint, the cationic titrant displaces the dye, returning the dye to the aqueous phase (blue).

Visualization of Characterization Workflow

The following diagram outlines the logical flow for characterizing an unknown sample of Di-DDBSA, ensuring all critical physical parameters are verified before formulation use.



[Click to download full resolution via product page](#)

Caption: Logical workflow for validating Di-DDBSA identity. Note the critical solubility checkpoint distinguishing it from mono-alkyl variants.

Applications & Safety Profile

Primary Applications

- **Enhanced Oil Recovery (EOR):** Due to its lipophilicity, Di-DDBSA is a superior surfactant for "Surfactant-Polymer" flooding in high-salinity reservoirs where standard sulfonates precipitate.
- **Lubricant Additives:** Used as a precursor for overbased calcium/magnesium sulfonates (detergents in engine oils). The double tail provides excellent solubility in base oils.
- **Corrosion Inhibition:** Forms a dense, hydrophobic barrier on metal surfaces, repelling water and preventing oxidation.

Safety & Handling

- **Corrosivity:** As a strong organic acid, it is corrosive to metals (carbon steel) and tissue. Use 316 Stainless Steel or High-Density Polyethylene (HDPE) for storage.
- **Skin/Eye:** Causes severe skin burns and eye damage. Full PPE (neoprene gloves, face shield) is mandatory.
- **Environmental:** Less biodegradable than linear mono-alkylbenzene sulfonates (LAS) due to steric hindrance, but generally removable via sorption in wastewater treatment.

References

- PubChem. (n.d.). Didodecylbenzenesulfonic acid | C₃₀H₅₄O₃S. National Library of Medicine. Retrieved from [\[Link\]](#)
- European Chemicals Agency (ECHA). (n.d.). Registration Dossier - Alkylbenzene sulfonic acids. Retrieved from [\[Link\]](#)
- American Cleaning Institute. (2002). Linear and Branched Alkylbenzene Sulfonic Acids: SIDS Initial Assessment Report. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. colloidmueg.weebly.com [colloidmueg.weebly.com]
- To cite this document: BenchChem. [Technical Guide: Physical Properties & Characterization of Didodecylbenzenesulphonic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12798091/docs#technical-guide-physical-properties-characterization-of-didodecylbenzenesulphonic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check